Chemical Identity & Physicochemical Properties[1][2][3]

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Compound of Interest

Compound Name:	*Z-Ile-Ala-OH*
CAS No.:	*24787-83-5*
Cat. No.:	*B8513123*

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Z-Ile-Ala-OH is defined by its lipophilic character and specific steric profile. The benzyloxycarbonyl (Z) group mimics the polypeptide chain upstream of the cleavage site, facilitating enzyme binding through hydrophobic interactions in the S2/S3 subsites.

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Property	Specification	Relevance to Assays
Chemical Formula		Stoichiometry calculations for kinetic constants ( ).
Molecular Weight	336.38 g/mol	Preparation of standard stock solutions (typically 10-100 mM).
Solubility	Soluble in DMSO, MeOH, EtOH; sparingly soluble in water.	Requires co-solvent (e.g., 5-10% DMSO) in aqueous buffers; critical for determination.
Cleavage Site	Peptide bond between Ile and Ala (Endopeptidase) or C-terminal Ala release (Carboxypeptidase).	Defines the detection method (HPLC separation of Z-Ile and Ala).
Purity Requirement	>98% (HPLC)	Essential to avoid background signals from free Ala or Z-Ile contaminants.

Enzymatic Target Landscape

Z-Ile-Ala-OH is not a "universal" substrate but a selectivity probe for proteases with hydrophobic specificity pockets.

A. Aspartic Proteases (Cathepsin D, Pepsin)

- Role: Substrate for probing the S1-S1' specificity.
- Mechanism: Aspartic proteases (e.g., Cathepsin D) prefer hydrophobic residues at the scissile bond. The Ile-Ala bond represents a hydrophobic-hydrophobic interaction. While less efficiently cleaved than aromatic pairs (e.g., Phe-Phe), the Ile-Ala sequence allows researchers to determine the enzyme's tolerance for aliphatic side chains in the active site.

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- Relevance: High throughput screening (HTS) of Cathepsin D inhibitors (Alzheimer's, Cancer) often uses **Z-Ile-Ala-OH** to verify that inhibitors are not merely blocking aromatic recognition but are true transition-state mimics.

B. Metalloproteases (Thermolysin)[4][5]

- Role: Model substrate for S1' specificity and Enzymatic Synthesis.
- Mechanism: Thermolysin preferentially cleaves at the N-terminus of hydrophobic residues (X-Y). In **Z-Ile-Ala-OH**, the cleavage can occur at the Ile-Ala bond (where Ala occupies S1' and Ile occupies S1).
- Synthesis Application: Thermolysin is widely used to synthesize **Z-Ile-Ala-OH** (or its esters) from Z-Ile-OH and Ala-X via reverse hydrolysis. This reaction is a standard model for optimizing enzymatic peptide synthesis in organic solvents.

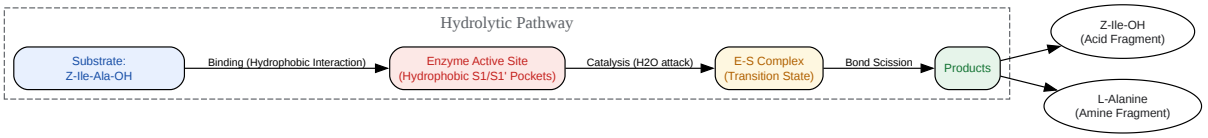
C. Carboxypeptidases (CPA, CPY)

- Role: Substrate for C-terminal processing.
- Mechanism: Carboxypeptidase A (CPA) cleaves C-terminal residues. While CPA prefers aromatic residues (Phe, Tyr), it also cleaves aliphatic residues (Ile, Leu, Ala). **Z-Ile-Ala-OH** allows for the measurement of cleavage kinetics (

) where the P1 residue (Ile) influences the positioning of the scissile Ala.

Mechanistic Visualization

The following diagram illustrates the interaction of **Z-Ile-Ala-OH** with the active site of a generic hydrophobic protease (e.g., Thermolysin or Cathepsin D) and the resulting cleavage products.



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Caption: Schematic of **Z-Ile-Ala-OH** hydrolysis. The enzyme binds the hydrophobic Z-Ile moiety, positioning the Ile-Ala bond for nucleophilic attack by water (activated by the catalytic dyad/metal ion).

Experimental Protocol: HPLC-Based Hydrolysis Assay

Since **Z-Ile-Ala-OH** lacks a chromogenic leaving group (like pNA or AMC) at the cleavage site (the C-terminus is -OH), hydrolysis must be monitored by separating the reactants and products via HPLC.

Materials

- Substrate: **Z-Ile-Ala-OH** (Stock: 20 mM in DMSO).
- Buffer:
  - Cathepsin D: 0.1 M Sodium Citrate, pH 3.5.
  - Thermolysin:[1][2][3] 50 mM Tris-HCl, 10 mM
    , pH 7.5.
- Quenching Agent: 10% Trifluoroacetic acid (TFA) or Acetonitrile (ACN).
- HPLC System: C18 Reverse-Phase Column (e.g., Agilent Zorbax SB-C18).

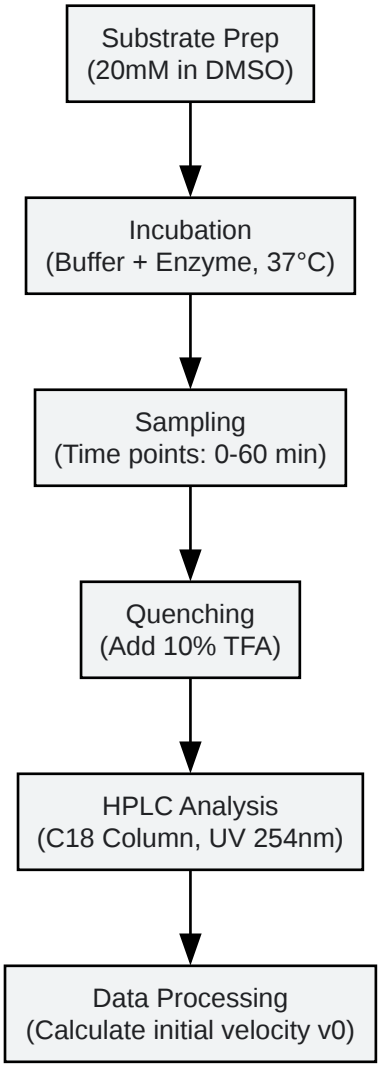
Workflow

- Preparation: Dilute **Z-Ile-Ala-OH** stock into the reaction buffer to a final concentration of 0.5 – 2.0 mM. Pre-incubate at 37°C.
- Initiation: Add enzyme (final conc. 10-100 nM). Mix by gentle inversion.
- Sampling: At defined time points (e.g., 0, 5, 10, 30, 60 min), remove 50 µL aliquots.

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- Quenching: Immediately add 50 µL of Quenching Agent to stop the reaction. Centrifuge at 10,000 x g for 5 min to remove precipitated protein.
- Analysis: Inject 20 µL onto the HPLC.
  - Mobile Phase A: 0.1% TFA in Water.
  - Mobile Phase B: 0.1% TFA in Acetonitrile.
  - Gradient: 10% B to 60% B over 20 min.
  - Detection: UV at 214 nm (peptide bond) and 254 nm (Z-group aromatic ring).
- Quantification: Measure the peak area of the product Z-Ile-OH (retention time will be different from **Z-Ile-Ala-OH**). Use a standard curve of Z-Ile-OH to convert area to concentration.

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Caption: Step-by-step workflow for the HPLC-based kinetic assay of **Z-Ile-Ala-OH** hydrolysis.

Data Analysis & Interpretation

To determine the kinetic parameters (

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,

), plot the initial velocity (

) against substrate concentration

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Michaelis-Menten Equation:

- Low

  (< 1 mM): Indicates high affinity (strong binding in S1/S1' pockets).

- High

  (> 5 mM): Indicates weak affinity; the enzyme may tolerate but does not prefer the aliphatic Ile-Ala sequence compared to aromatic alternatives.

- Interpretation for Drug Development: If a candidate inhibitor blocks the hydrolysis of **Z-Ile-Ala-OH** with a

  similar to that of the physiological substrate, it suggests the inhibitor effectively targets the hydrophobic core of the active site.

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